

# physical properties of methyl (Z)-7-hexadecenoate

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## Compound of Interest

Compound Name: *7-Hexadecenoic acid, methyl ester*

Cat. No.: B15402860

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An In-Depth Technical Guide to the Physicochemical Properties of Methyl (Z)-7-hexadecenoate

## Authored by a Senior Application Scientist Introduction

Methyl (Z)-7-hexadecenoate is a monounsaturated fatty acid methyl ester (FAME) that has garnered interest within various scientific disciplines. It is formally the methyl ester of (Z)-7-hexadecenoic acid.<sup>[1]</sup> As a naturally occurring molecule, it has been identified as a metabolite in plants, fungi, and algae.<sup>[2]</sup> Its presence is particularly noted in the cellular membranes of certain autotrophic bacteria, such as those from the genus *Nitrospira*, which are nitrite-oxidizing bacteria.<sup>[3]</sup> This unique biochemical footprint makes it a valuable biomarker for studying specific microbial populations in environmental samples.<sup>[3]</sup> Furthermore, its role as a nitrification inhibitor suggests potential applications in agriculture and environmental management.<sup>[1][2]</sup>

This guide provides a comprehensive overview of the core physical, chemical, and spectral properties of methyl (Z)-7-hexadecenoate. It is intended for researchers, chemists, and drug development professionals who require a detailed understanding of this compound for applications ranging from analytical standard development to its use as a synthetic building block or biological probe.

## Molecular Structure and Chemical Identity

The fundamental identity of a molecule is rooted in its structure. Methyl (Z)-7-hexadecenoate possesses a 17-carbon backbone with a single cis-configured double bond located between the seventh and eighth carbon atoms (counting from the carboxyl end). The esterification of the carboxylic acid with methanol completes the structure.

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## Sources

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